

# Commercial Availability and Applications of Cyclooctene Oxide: A Technical Guide

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## Compound of Interest

Compound Name: Cyclooctene oxide

Cat. No.: B1582440

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **cyclooctene oxide**, a versatile bicyclic epoxide crucial for various applications in chemical synthesis and drug development. This document details its physicochemical properties, commercial sources, and key experimental protocols, offering a comprehensive resource for laboratory and research settings.

## Physicochemical Properties and Commercial Availability

**Cyclooctene oxide**, also known by its systematic name 9-Oxabicyclo[6.1.0]nonane, is a white crystalline solid at room temperature.<sup>[1][2]</sup> It is a key intermediate in organic synthesis, valued for the reactivity of its epoxide ring. The compound is predominantly available at a high purity level, typically 99%, from major chemical suppliers.

Below is a summary of the commercial availability and key specifications from prominent suppliers. Prices are subject to change and may vary based on institutional pricing and promotions.

Supplier	Product Number	Purity	Available Quantities	Price (USD)
Sigma-Aldrich	C110507	99%	5 g, 25 g	\$146.00 (5 g)
TCI America	E0516	>97%	5 g, 25 g	\$78.00 (5 g), \$230.00 (25 g) <sup>[3]</sup>
Thermo Scientific	AC111451000	99%	100 g	Price available upon request
Santa Cruz Biotechnology	sc-239158	99% <sup>[4]</sup>	Available	Price available upon request

Table 1: Commercial Availability of **Cyclooctene Oxide**. This table provides a comparative overview of **cyclooctene oxide** from various suppliers, including purity, available quantities, and pricing.

## Core Applications in Research and Drug Development

**Cyclooctene oxide** serves as a valuable building block in the synthesis of complex organic molecules. The strained oxirane ring is susceptible to ring-opening reactions with a variety of nucleophiles, enabling the stereoselective introduction of functional groups. This reactivity is particularly useful in the construction of pharmaceutical intermediates and other bioactive compounds.

The cyclooctane scaffold itself is of growing interest in medicinal chemistry as a novel molecular platform for the design of targeted therapeutics. Furthermore, derivatives of cyclooctene, closely related to **cyclooctene oxide**, are utilized in advanced bioorthogonal chemistry, such as in click-and-release systems for prodrug activation.

## Experimental Protocols

### Synthesis of cis-Cyclooctene Oxide

A common laboratory-scale synthesis of cis-**cyclooctene oxide** involves the epoxidation of cis-cyclooctene. The following protocol is adapted from established synthetic methods.

## Materials:

- cis-Cyclooctene
- Methanol
- Acetonitrile
- Potassium bicarbonate
- Hydrogen peroxide (30% solution)
- Saturated sodium chloride solution
- Methylene chloride
- Magnesium sulfate

## Procedure:

- In a round-bottomed flask equipped with a stirrer, dissolve cis-cyclooctene in methanol, acetonitrile, and a solution of potassium bicarbonate.
- Cool the mixture in an ice bath and slowly add hydrogen peroxide while maintaining the temperature.
- Allow the reaction to stir for several hours at room temperature.
- Quench the reaction by adding a saturated solution of sodium chloride.
- Extract the product with methylene chloride.
- Combine the organic layers, dry over anhydrous magnesium sulfate, and filter.
- Concentrate the filtrate under reduced pressure to yield the crude product.
- The crude product can be further purified by distillation or recrystallization to yield pure **cis-cyclooctene oxide** as a white solid.

## Enzymatic Synthesis of cis-1,2-epoxycyclooctane

An alternative, greener synthesis utilizes an enzymatic catalyst.

Materials:

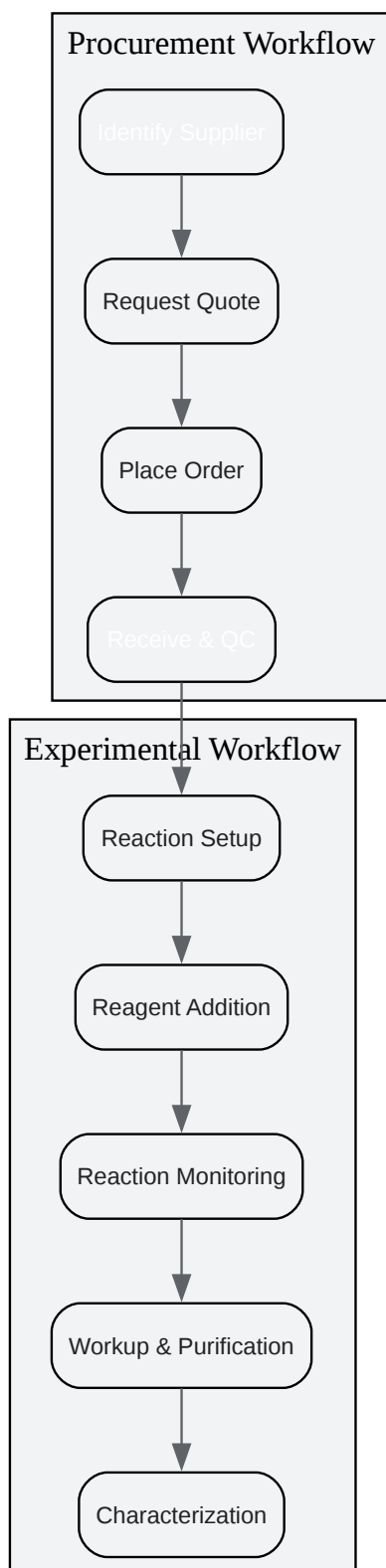
- cis-Cyclooctene
- Acetic acid ethyl ester
- Lipase (e.g., Chirazyme L2-cf)
- Hydrogen peroxide (33%)
- Saturated sodium sulfite solution
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate

Procedure:

- Dissolve cis-cyclooctene in acetic acid ethyl ester in a round-bottomed flask and add the lipase.
- Over a period of 3 hours, add hydrogen peroxide in small portions with stirring.
- Continue to stir the mixture for 24 hours at room temperature.
- Filter the reaction mixture to recover the enzyme.
- To the filtrate, add saturated sodium sulfite solution dropwise until a peroxide test is negative.
- Wash the solution with saturated sodium bicarbonate solution.
- Separate the organic phase and dry it over anhydrous sodium sulfate.
- Evaporate the solvent under reduced pressure to obtain the **cyclooctene oxide** product.

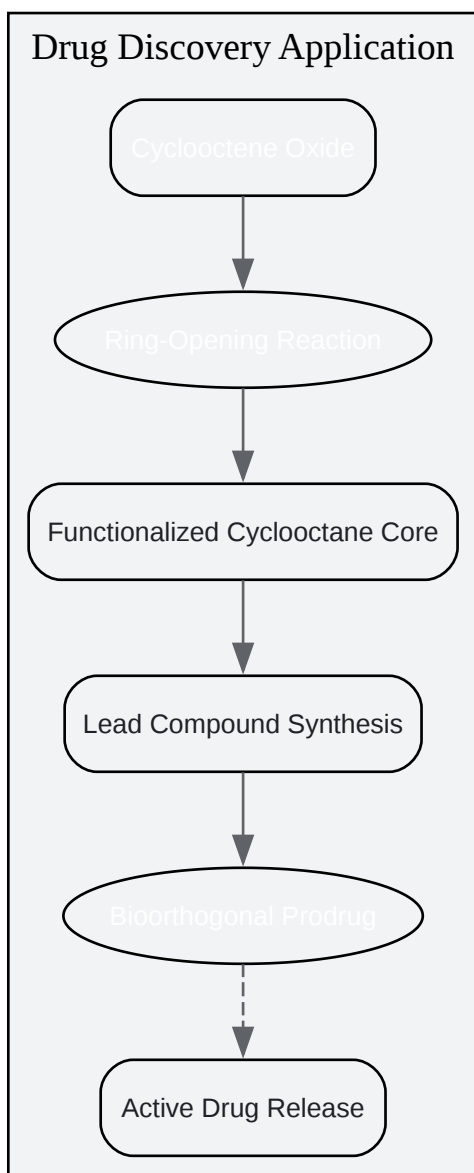
## Visualizing Workflows and Pathways

To better illustrate the utility of **cyclooctene oxide**, the following diagrams, generated using the DOT language, depict a typical procurement and experimental workflow, as well as a conceptual pathway for its application in drug discovery.



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Procurement and Experimental Workflow for **Cyclooctene Oxide**.



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## References

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